

Technical Application Note: Synthesis of Methyl 5-nitroquinoline-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-nitroquinoline-3-carboxylate*

Cat. No.: *B15045857*

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Abstract

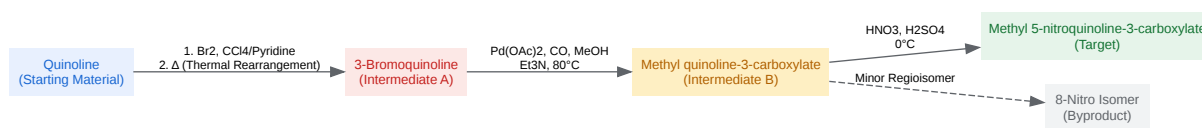
This application note details a robust, three-phase synthetic protocol for the preparation of **Methyl 5-nitroquinoline-3-carboxylate** starting from Quinoline. The synthesis addresses the challenge of regioselective functionalization of the electron-deficient quinoline core. The strategy employs a sequential C3-halogenation, Palladium-catalyzed alkoxycarbonylation, and electrophilic aromatic nitration. Critical attention is given to the separation of regioisomers in the final nitration step, a common bottleneck in quinoline chemistry. This guide is designed for medicinal chemists requiring high-purity scaffolds for structure-activity relationship (SAR) studies.

Strategic Analysis & Retrosynthesis

The target molecule features two electron-withdrawing groups (EWG) on the quinoline scaffold: a carboxylate at C3 and a nitro group at C5.

- **The Challenge:** Direct electrophilic substitution on quinoline typically occurs at the C5 and C8 positions (benzene ring) due to the deactivation of the pyridine ring. However, introducing the carboxylate at C3 is not possible via direct electrophilic attack.

- The Solution: We must first install the functional handle at C3 before nitration. A bromine atom serves as the ideal handle for subsequent carbonylation.
- Pathway:
 - C3-Functionalization: Bromination of quinoline to 3-bromoquinoline via a thermal rearrangement mechanism.
 - Carbonylation: Conversion of the bromide to the methyl ester using Pd-catalyzed carbonyl insertion.
 - Nitration: Electrophilic nitration of the ester. The C3-ester further deactivates the pyridine ring, ensuring substitution occurs on the benzene ring (C5/C8), followed by chromatographic separation.



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Caption: Step-wise synthetic pathway from Quinoline to the target 5-nitro-3-carboxylate ester.

Experimental Protocols

Phase 1: Synthesis of 3-Bromoquinoline

Direct bromination of quinoline is non-trivial. Low-temperature bromination yields the 3,4-dibromo adduct, while high-temperature reaction of the quinoline-bromine complex yields 3-bromoquinoline via an elimination-rearrangement mechanism.

Reagents:

- Quinoline (1.0 equiv)[1][2]
- Bromine (Br₂) (1.1 equiv)[3]

- Carbon Tetrachloride (CCl₄) or Dichloroethane (DCE) (Solvent)
- Pyridine (1.0 equiv)

Protocol:

- **Complex Formation:** In a fume hood, dissolve quinoline (12.9 g, 100 mmol) and pyridine (7.9 g, 100 mmol) in CCl₄ (50 mL).
- **Bromine Addition:** Add a solution of bromine (17.6 g, 110 mmol) in CCl₄ (20 mL) dropwise at 0°C. A yellow solid complex (quinoline-bromine adduct) will precipitate.
- **Thermal Rearrangement:** Evaporate the solvent carefully under reduced pressure to leave the solid complex.
- **Pyrolysis:** Heat the solid residue in an oil bath at 180–190°C for 3-4 hours. The solid will melt and evolve HBr gas (Scrubber required!).
- **Workup:** Cool the dark residue to RT. Dissolve in CH₂Cl₂ (100 mL) and wash with 10% NaOH (2 x 50 mL) to remove unreacted bromine and acidic byproducts.
- **Purification:** Dry the organic layer over Na₂SO₄, concentrate, and purify via vacuum distillation (bp ~130°C at 15 mmHg) or flash chromatography (Hexane/EtOAc 9:1).
 - Target Yield: 40–50%
 - Validation: ¹H NMR (CDCl₃) δ 8.99 (d, J=2.2 Hz, 1H, H-2), 8.35 (d, J=2.2 Hz, 1H, H-4).

Phase 2: Palladium-Catalyzed Methoxycarbonylation

This step installs the ester moiety using a Heck-type carbonylation.

Reagents:

- 3-Bromoquinoline (Intermediate A)[1]
- Palladium(II) Acetate (Pd(OAc)₂) (5 mol%)
- Triphenylphosphine (PPh₃) (10 mol%)

- Triethylamine (Et₃N) (2.0 equiv)
- Methanol (MeOH) (Excess, Solvent/Reagent)
- Carbon Monoxide (CO) (Balloon or 1 atm)

Protocol:

- Setup: Charge a dried flask with 3-bromoquinoline (2.08 g, 10 mmol), Pd(OAc)₂ (112 mg), and PPh₃ (262 mg).
- Solvent Addition: Add MeOH (20 mL) and Et₃N (2.8 mL) under an argon atmosphere.
- CO Purge: Bubble CO gas through the solution for 5 minutes, then maintain a CO atmosphere (balloon).
- Reaction: Heat the mixture to reflux (65–70°C) for 12–16 hours. Monitor by TLC (disappearance of bromide).^[3]
- Workup: Cool to RT, filter through a Celite pad to remove Pd black. Concentrate the filtrate.
- Purification: Redissolve in EtOAc, wash with water and brine. Purify via flash chromatography (Hexane/EtOAc 4:1).
 - Target Yield: 75–85%
 - Validation: IR (C=O stretch ~1725 cm⁻¹); ¹H NMR (Methyl singlet ~3.9 ppm).

Phase 3: Regioselective Nitration & Isolation

The nitration of quinoline-3-carboxylate yields a mixture of 5-nitro and 8-nitro isomers. The 3-ester group directs the incoming electrophile to the benzene ring (positions 5 and 8) by deactivating the pyridine ring.

Reagents:

- Methyl quinoline-3-carboxylate (Intermediate B)
- Conc. Sulfuric Acid (H₂SO₄)^[4]

- Fuming Nitric Acid (HNO₃, >90%)

Protocol:

- Dissolution: Dissolve methyl quinoline-3-carboxylate (1.87 g, 10 mmol) in conc. H₂SO₄ (10 mL) at 0°C.
- Nitration: Add fuming HNO₃ (0.8 mL, 1.2 equiv) dropwise, maintaining the temperature below 5°C.
- Reaction: Allow the mixture to warm to RT and stir for 2 hours.
- Quench: Pour the reaction mixture onto crushed ice (100 g). Neutralize carefully with solid Na₂CO₃ or conc. NH₄OH to pH 8. A yellow precipitate (mixture of isomers) will form.
- Filtration: Collect the solid by filtration and wash with cold water.^[5]
- Separation (Critical Step):
 - Method A (Crystallization): Recrystallize from hot ethanol or acetone. The 5-nitro isomer is typically less soluble and crystallizes first.
 - Method B (Chromatography): If crystallization is insufficient, use silica gel chromatography (Gradient: CH₂Cl₂ to 2% MeOH/CH₂Cl₂). The 5-nitro isomer usually elutes after the 8-nitro isomer due to dipole interactions, though this varies by solvent system.
 - Identification: The 5-nitro isomer shows a characteristic downfield shift for H-4 (peri-effect) and specific coupling constants for the benzene ring protons (triplet-like for H-7, doublets for H-6/H-8).
 - Target Yield (5-nitro): 30–40% (isolated).

Data Summary & Validation

Parameter	Phase 1 (Bromination)	Phase 2 (Carbonylation)	Phase 3 (Nitration)
Key Reagents	Br ₂ , Pyridine, Heat	Pd(OAc) ₂ , CO, MeOH	HNO ₃ , H ₂ SO ₄
Critical Control	Temperature (180°C)	CO Atmosphere (Safety)	Temperature (<5°C)
Major Byproduct	3,4-dibromo adduct	Unreacted bromide	8-nitro isomer
Typical Yield	45%	80%	35% (isolated 5-nitro)
Validation Signal	MS (M+ 207/209)	¹ H NMR (OCH ₃ singlet)	¹ H NMR (H-4 Deshielding)

Regiochemistry Verification (NMR Logic)

To distinguish the 5-nitro from the 8-nitro isomer:

- **5-Nitro:** The proton at C4 (pyridine ring) is spatially close to the Nitro group at C5 (peri-position). This causes a significant downfield shift of H-4 compared to the 8-nitro isomer.
- **Coupling:** The benzene ring protons in the 5-nitro isomer (H6, H7, H8) form an AMX or ABC system where J values correspond to ortho and meta couplings, distinct from the 8-nitro pattern.

Safety & Handling

- **Bromine:** Highly corrosive and toxic. All transfers must be done in a fume hood.
- **Carbon Monoxide:** Odorless, silent killer. Use a CO detector and work in a well-ventilated hood.
- **Nitro Compounds:** Potentially explosive if heated dry. Do not distill the final nitro product to dryness; use chromatography.

References

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